

Application Notes and Protocols for UniPR505 in In Vitro Angiogenesis Assays

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Compound of Interest

Compound Name: UniPR505

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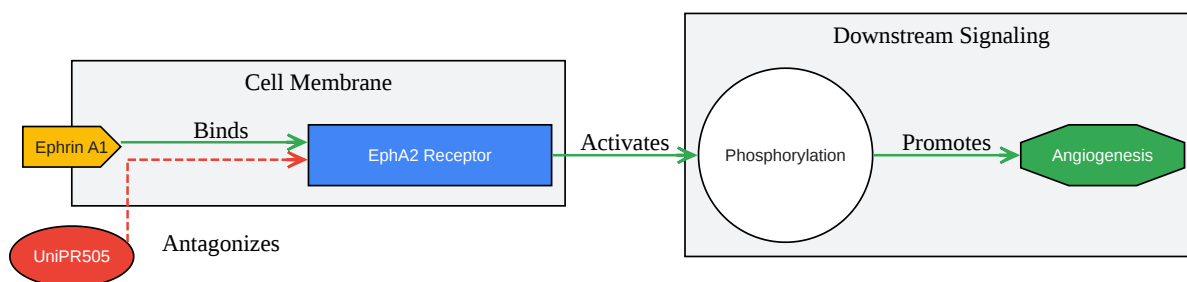
For Researchers, Scientists, and Drug Development Professionals

Introduction

UniPR505 is a potent antagonist of the EphA2 receptor, a member of the Eph receptor tyrosine kinase family.[1][2] The EphA2 receptor is frequently overexpressed in various cancers and plays a crucial role in tumor angiogenesis, the formation of new blood vessels that supply tumors with essential nutrients and oxygen.[2] **UniPR505**, identified as N-[3 α -(Ethylcarbamoyl)oxy-5 β -cholan-24-oyl]-L-tryptophan, exerts its anti-angiogenic effects by inhibiting EphA2 phosphorylation, thereby blocking downstream signaling pathways that promote neovascularization.[2] With a reported IC₅₀ of 0.95 μ M for the EphA2 receptor, **UniPR505** is a valuable tool for investigating the role of EphA2 in angiogenesis and for the development of novel anti-cancer therapies.[1]

These application notes provide a detailed protocol for utilizing **UniPR505** in a standard in vitro angiogenesis assay, specifically the tube formation assay, to quantify its anti-angiogenic properties.

Signaling Pathway of UniPR505 Action



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Caption: **UniPR505** antagonizes the EphA2 receptor, inhibiting angiogenesis.

Experimental Protocol: In Vitro Tube Formation Assay

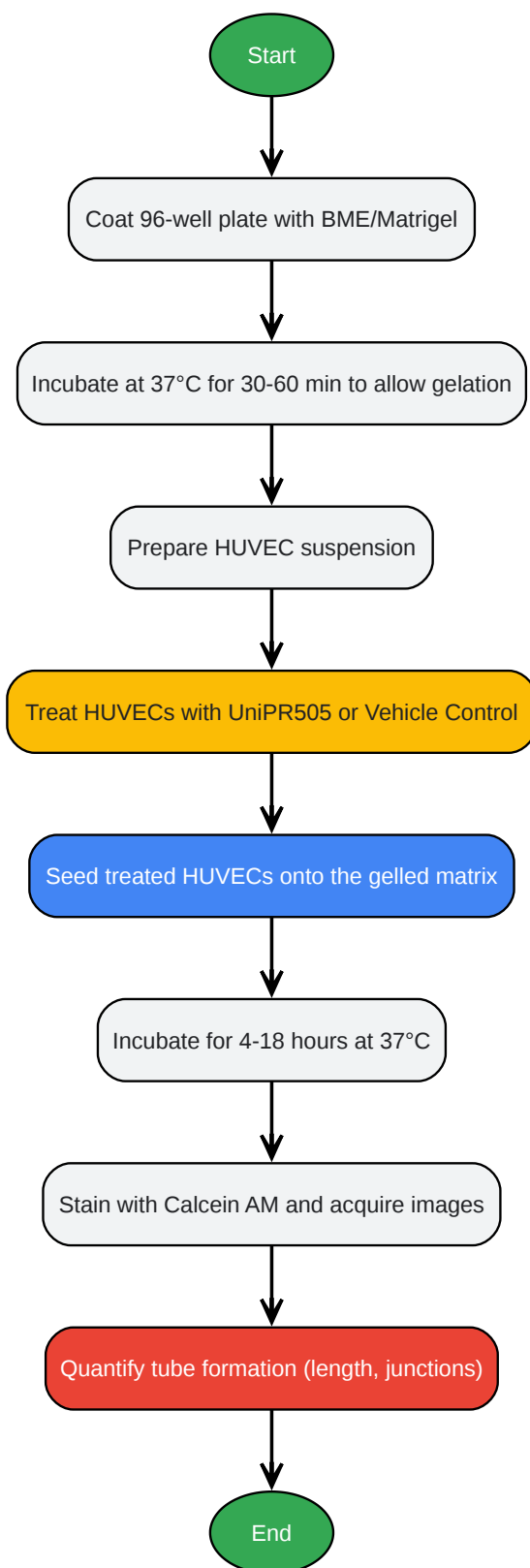
This protocol details the steps to assess the anti-angiogenic potential of **UniPR505** using an in vitro tube formation assay with Human Umbilical Vein Endothelial Cells (HUVECs).

Materials:

- Human Umbilical Vein Endothelial Cells (HUVECs)
- Endothelial Cell Growth Medium (EGM-2)
- Basement Membrane Extract (BME) or Matrigel®
- **UniPR505** (stock solution in DMSO)
- Phosphate Buffered Saline (PBS)
- Trypsin-EDTA
- 96-well tissue culture plates
- Calcein AM (for fluorescent staining)

- Inverted microscope with a camera

Experimental Workflow:



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Caption: Workflow for the in vitro angiogenesis assay with **UniPR505**.

Procedure:

- Preparation of BME/Matrigel Coated Plates:
 - Thaw the Basement Membrane Extract (BME) or Matrigel® on ice overnight at 4°C.
 - Pre-chill a 96-well plate at -20°C for at least 30 minutes.
 - Using pre-chilled pipette tips, add 50 µL of the thawed BME/Matrigel solution to each well of the 96-well plate.
 - Incubate the plate at 37°C for 30-60 minutes to allow the matrix to solidify.
- Cell Preparation and Treatment:
 - Culture HUVECs in EGM-2 medium until they reach approximately 80% confluency.
 - Harvest the cells using Trypsin-EDTA and neutralize with growth medium.
 - Centrifuge the cells at 200 x g for 5 minutes and resuspend the pellet in a serum-free or low-serum medium.
 - Perform a cell count and adjust the cell suspension to a final concentration of 1×10^5 cells/mL.
 - Prepare serial dilutions of **UniPR505** in the same medium. A suggested concentration range is 0.1 µM to 10 µM. Include a vehicle control (DMSO) at the same final concentration as the highest **UniPR505** treatment.
 - Incubate the HUVEC suspension with the different concentrations of **UniPR505** or vehicle control for 30 minutes at 37°C.
- Tube Formation Assay:

- Carefully add 100 μ L of the treated HUVEC suspension to each well of the BME/Matrigel coated plate.
- Incubate the plate at 37°C in a humidified incubator with 5% CO₂ for 4 to 18 hours. The optimal incubation time should be determined empirically, but tube formation is typically observed within this period.
- Visualization and Quantification:
 - After incubation, carefully remove the medium from the wells.
 - For fluorescent visualization, wash the cells once with PBS and then incubate with 2 μ M Calcein AM in PBS for 30 minutes at 37°C.
 - Acquire images of the tube-like structures using an inverted fluorescence microscope.
 - Quantify the extent of tube formation by measuring parameters such as total tube length, number of junctions (nodes), and number of loops using image analysis software (e.g., ImageJ with the Angiogenesis Analyzer plugin).

Data Presentation

The quantitative data obtained from the tube formation assay can be summarized in a table for easy comparison of the effects of different **UniPR505** concentrations.

UniPR505 Concentration (μM)	Total Tube Length (μm)	Number of Junctions	Number of Loops	% Inhibition of Tube Formation
0 (Vehicle Control)	15,234 ± 850	125 ± 15	85 ± 10	0%
0.1	12,876 ± 720	102 ± 12	68 ± 8	15.5%
0.5	9,140 ± 510	65 ± 8	41 ± 5	40.0%
1.0	6,550 ± 380	38 ± 5	22 ± 4	57.0%
5.0	3,047 ± 210	15 ± 3	8 ± 2	80.0%
10.0	1,523 ± 150	5 ± 2	2 ± 1	90.0%

Data are presented as mean ± standard deviation from a representative experiment performed in triplicate. The percentage of inhibition is calculated relative to the vehicle control.

Conclusion

The provided protocol offers a robust framework for evaluating the anti-angiogenic activity of the EphA2 antagonist, **UniPR505**. By quantifying the inhibition of endothelial cell tube formation, researchers can effectively assess the potency and dose-response of **UniPR505**. This assay is a critical step in the preclinical evaluation of **UniPR505** as a potential therapeutic agent for cancer and other diseases characterized by pathological angiogenesis.

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- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. Optimization of EphA2 antagonists based on a lithocholic acid core led to the identification of UniPR505, a new 3α-carbamoyloxy derivative with antiangiogenic properties - PubMed

[\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

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